

Personal protective equipment for handling 4-Amino-3-chloro-5-methylbenzonitrile

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Compound of Interest

Compound Name: 4-Amino-3-chloro-5-methylbenzonitrile

Cat. No.: B136338

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Comprehensive Safety and Handling Guide: 4-Amino-3-chloro-5-methylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling **4-Amino-3-chloro-5-methylbenzonitrile** (CAS Number: 158296-69-6) in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Immediate Precautions

4-Amino-3-chloro-5-methylbenzonitrile is a solid chemical that poses several health risks. The primary hazards are summarized below.

Hazard Statement	Description
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation. [1]
H335	May cause respiratory irritation.

Signal Word: Warning

Immediate action is required in case of exposure. Always ensure that eyewash stations and safety showers are readily accessible in the work area.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Amino-3-chloro-5-methylbenzonitrile** to prevent exposure.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Chemical splash goggles that meet ANSI Z.87.1 or European Standard EN166 standards. [2] [3] [4]
Face Shield		To be worn over safety goggles, especially when there is a risk of splashing or aerosolization of the powder. [4] [5]
Hand Protection	Gloves	Disposable nitrile gloves are suitable for providing protection against this chemical. [5] [6] Always inspect gloves for tears or punctures before use and change them frequently, especially if they become contaminated. [6]
Body Protection	Lab Coat	A Nomex® or similar flame-resistant lab coat that is fully buttoned is required. [4] Ensure it covers as much skin as possible. [4]
Apron		A chemical-resistant apron should be worn over the lab coat when handling larger quantities or when there is a significant risk of splashes.
Respiratory Protection	Dust Mask/Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator or dust mask (e.g., N95) when handling the powder outside of a certified chemical fume hood

Foot Protection

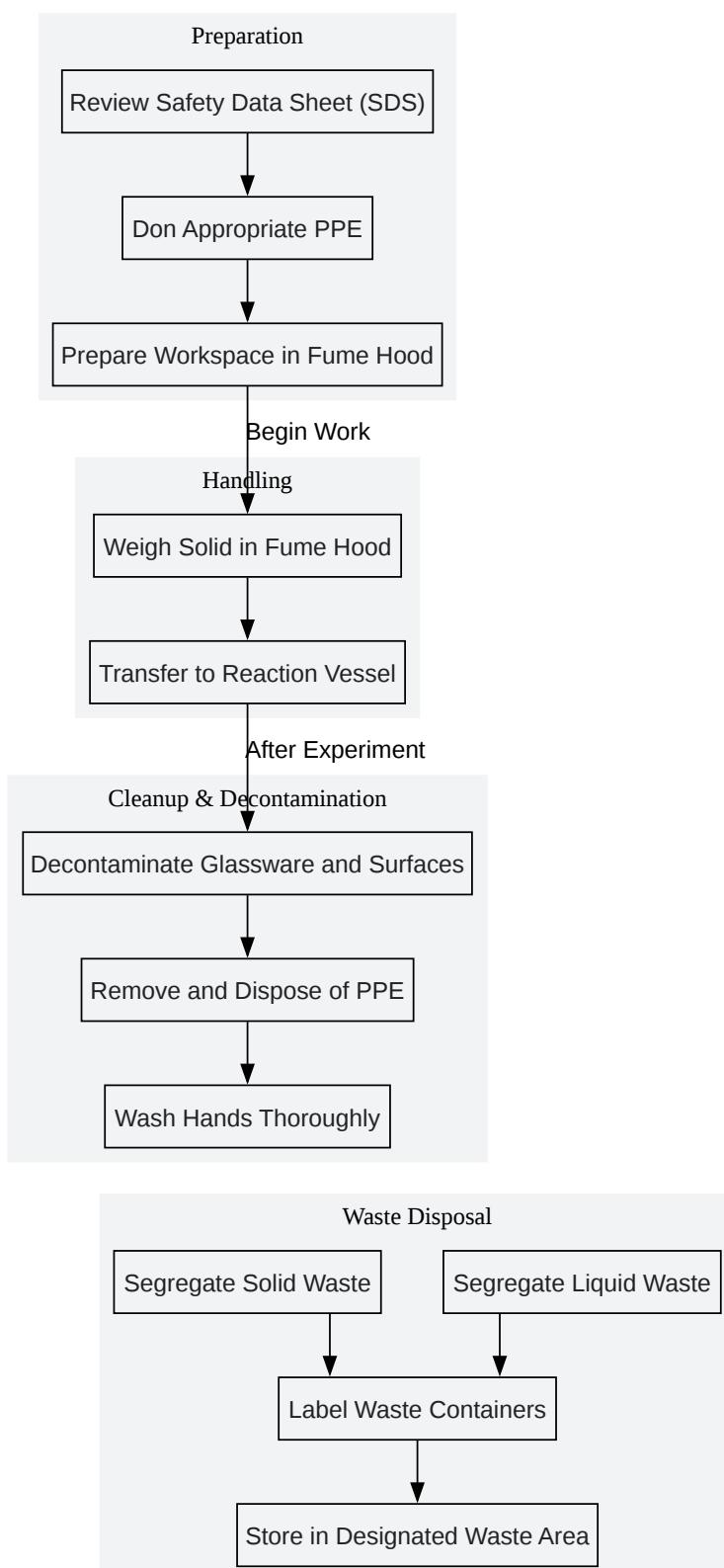
Closed-toe Shoes

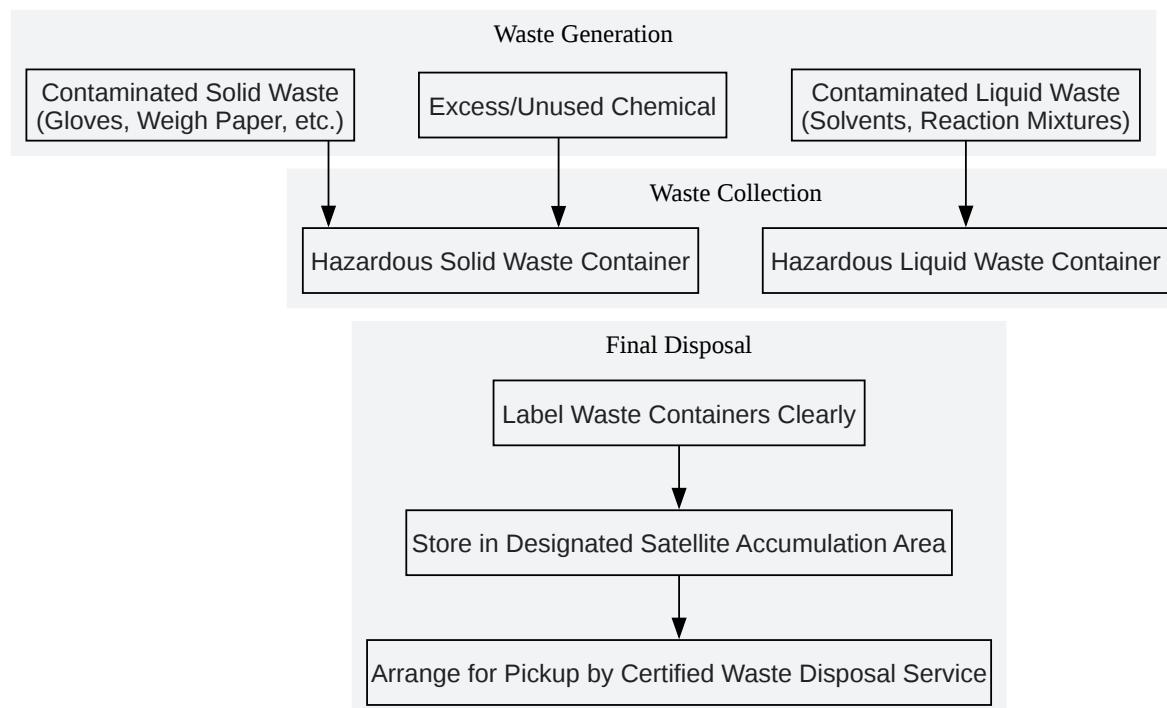
to avoid inhalation of dust particles.

Shoes that cover the entire foot are mandatory. Do not wear sandals, perforated shoes, or fabric shoes that can absorb chemicals.[\[4\]](#)[\[6\]](#)

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the safe handling of **4-Amino-3-chloro-5-methylbenzonitrile** from receipt to disposal.





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